

# Physical and chemical properties of Diphenylsilanediol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diphenylsilanediol

Cat. No.: B146891

[Get Quote](#)

## Diphenylsilanediol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

**Diphenylsilanediol** (DPSD), an organosilicon compound with the formula  $(C_6H_5)_2Si(OH)_2$ , is a versatile molecule with significant applications ranging from polymer chemistry to pharmaceuticals. This technical guide provides an in-depth overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and a discussion of its relevance in drug development.

## Physical and Chemical Properties

**Diphenylsilanediol** is a white to off-white crystalline solid.<sup>[1]</sup> Its core structure consists of a silicon atom bonded to two phenyl groups and two hydroxyl groups, rendering it a member of the silanol family. This structure imparts a unique combination of thermal stability, chemical reactivity, and solubility in organic solvents.<sup>[2]</sup>

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **diphenylsilanediol** based on available data.

Table 1: General and Physical Properties

Property	Value	References
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O <sub>2</sub> Si	[1][3]
Molecular Weight	216.31 g/mol	[1][3]
Appearance	White to off-white crystal/powder	[1]
Melting Point	138-148 °C (decomposes)	[4][5][6]
Boiling Point	352.6 - 353 °C at 760 mmHg	[3][5]
Density	0.87 - 1.255 g/cm <sup>3</sup>	[5][6]
Flash Point	53 - 129 °F (closed cup)	[3][5][7]
Water Solubility	Reacts/Hydrolyzes	[5][8]
LogP	0.22760 - 2	[3][5]
pKa (Predicted)	12.06 ± 0.53	[5]

Table 2: Spectroscopic Data

Spectroscopic Technique	Key Features and Observations
<sup>1</sup> H NMR	Spectra are consistent with the presence of phenyl and hydroxyl protons.[9]
<sup>13</sup> C NMR	Spectra confirm the carbon framework of the diphenylsilanediol molecule.[10]
Infrared (IR) Spectroscopy	Shows characteristic O-H stretching and C-H stretching vibrations. The absence of the O-H stretch is indicative of condensation to form siloxanes.[11][12]
Mass Spectrometry (GC-MS)	The fragmentation pattern often shows loss of phenyl groups, indicating the Si-C bond as a point of cleavage.[10]

## Chemical Reactivity and Stability

**Diphenylsilanediol** is a stable compound under normal conditions.[8] However, the presence of acidic or basic impurities can catalyze the condensation of the silanol groups, leading to the formation of siloxane polymers.[6] It is incompatible with strong oxidizing agents.[5] The compound is also sensitive to air and light and reacts with water, particularly under non-neutral conditions.[5][8] This reactivity is fundamental to its use as a precursor in the synthesis of silicone polymers.[2][3]

## Experimental Protocols

### Synthesis of Diphenylsilanediol via Hydrolysis of Diphenyldichlorosilane

This protocol describes a common method for synthesizing **diphenylsilanediol**.

Materials:

- Diphenyldichlorosilane
- Acetone
- Deionized water
- Sodium bicarbonate
- 500 mL three-necked flask
- Stirrer
- Reflux condenser
- Filter funnel and paper
- Rotary evaporator

Procedure:

- In a 500 mL three-necked flask equipped with a stirrer and reflux condenser, add 100g of diphenyldichlorosilane to 1000g of acetone and stir until uniform.[9][13]
- Slowly add a mixture of 150g of deionized water and 0.021g of acetic acid to the flask.[9][13]
- Heat the solution to 60°C and maintain a reflux for 4 hours. The solution will turn cloudy as the product precipitates.[9][13]
- Cool the mixture to room temperature and allow it to age for 5 hours to ensure complete crystallization.[9][13]
- Filter the precipitate using a 500-mesh filter cloth.[9][13]
- The crude product can be dissolved in acetone, and the solution neutralized to a pH of 5.5-6.8 with sodium bicarbonate to remove any residual HCl.[2]
- The neutralized solution is then filtered to remove inorganic salts.[2]
- The **diphenylsilanediol** is precipitated by adding water to the acetone filtrate.[2]
- The final product is collected by filtration and dried in a vacuum oven or via rotary evaporation at 40°C.[2][9][13]

## Purification by Recrystallization

High-purity **diphenylsilanediol** can be obtained by recrystallization.

Materials:

- Crude **diphenylsilanediol**
- Ethyl acetate or a mixture of chloroform and methyl ethyl ketone
- Erlenmeyer flask
- Hot plate
- Ice bath

- Buchner funnel and filter paper

#### Procedure:

- Dissolve the crude **diphenylsilanediol** in a minimum amount of hot ethyl acetate or a chloroform/methyl ethyl ketone mixture.
- Once fully dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum.

## Characterization Protocols

#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve a small amount of the purified **diphenylsilanediol** in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in an NMR tube.
- Analysis: Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra. The chemical shifts and coupling constants should be consistent with the structure of **diphenylsilanediol**.

#### Infrared (IR) Spectroscopy:

- Sample Preparation: Prepare a KBr pellet by grinding a small amount of the sample with dry KBr and pressing it into a transparent disk. Alternatively, a Nujol mull can be prepared by grinding the sample with a drop of Nujol (mineral oil) and placing the paste between two salt plates (e.g., NaCl or KBr).<sup>[7]</sup>
- Analysis: Acquire the IR spectrum. Look for characteristic absorption bands, including a broad O-H stretch around  $3200\text{--}3600\text{ cm}^{-1}$ , C-H stretches of the aromatic rings around  $3000\text{--}3100\text{ cm}^{-1}$ , and Si-O and Si-Ph absorptions.

### Gas Chromatography-Mass Spectrometry (GC-MS):

- **Sample Preparation:** Dissolve the sample in a volatile organic solvent. Derivatization may be necessary to improve volatility and thermal stability, although direct analysis is possible if the sample is extracted into a dry solvent.<sup>[14]</sup>
- **Analysis:** Inject the sample into the GC-MS system. The gas chromatogram will indicate the purity of the sample, and the mass spectrum will provide information about the molecular weight and fragmentation pattern, which can be used to confirm the identity of the compound.

## Role in Drug Development

**Diphenylsilanediol** has garnered interest in the pharmaceutical industry for its potential applications as a pharmaceutical excipient and for its intrinsic biological activity.

## Enhancing Drug Solubility and Bioavailability

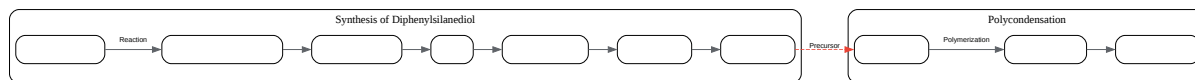
For many promising drug candidates, poor aqueous solubility is a major hurdle, leading to low bioavailability. **Diphenylsilanediol** is being investigated as an excipient to enhance the solubility and dissolution rates of such drugs.<sup>[4]</sup> While the precise mechanisms are still under investigation, it is believed that **diphenylsilanediol** can interact with drug molecules to prevent aggregation, modify their crystal structure to a more soluble form, or aid in the formation of stable dispersions.<sup>[4]</sup> By improving bioavailability, the required therapeutic dose of a drug could potentially be lowered, which may in turn reduce side effects.<sup>[4]</sup>

## Anticonvulsant Activity

**Diphenylsilanediol** has been shown to possess anticonvulsant properties, with a mechanism of action thought to be similar to that of phenytoin.<sup>[6]</sup> Phenytoin is a well-known anti-epileptic drug that works by blocking voltage-gated sodium channels in neurons. This action stabilizes the neuronal membrane and prevents the repetitive firing of action potentials that underlies seizures. While the direct interaction of **diphenylsilanediol** with ion channels has not been extensively characterized, its structural similarities to phenytoin suggest a potential role in modulating ion channel function.

## Visualizations

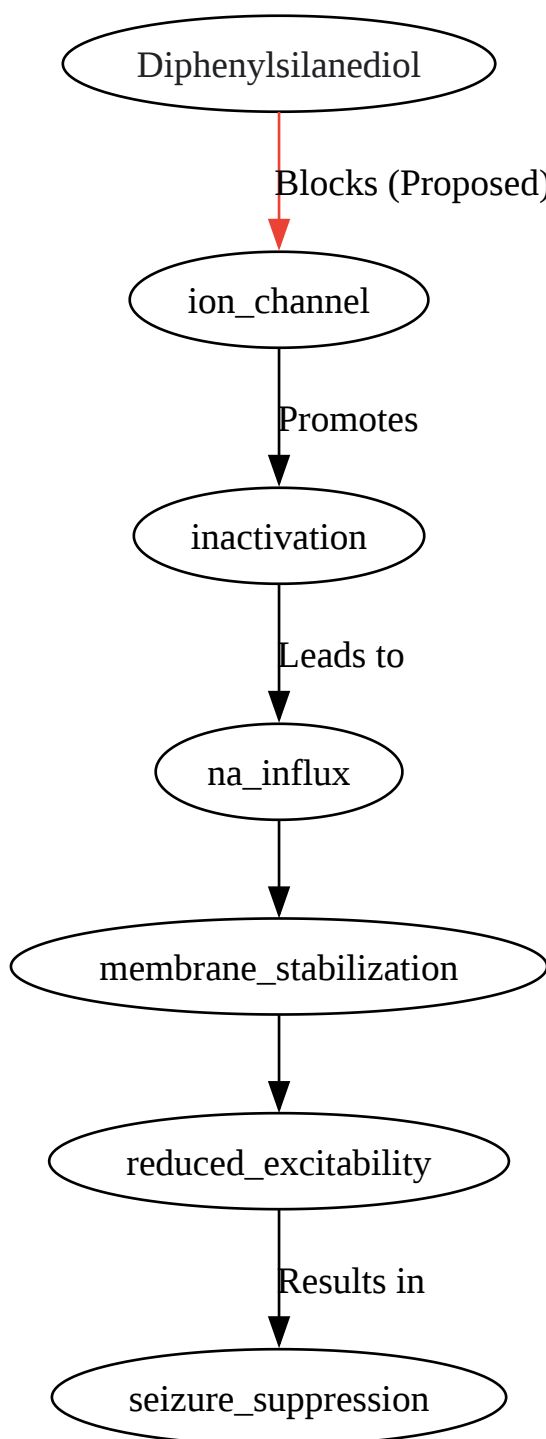
## Experimental Workflow: Synthesis and Polymerization of Diphenylsilanediol



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **diphenylsilanediol** and its subsequent use in polycondensation reactions.

## Proposed Mechanism of Action: Anticonvulsant Activity



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. US2899453A - Preparation of diphenylsilanediol - Google Patents [patents.google.com]
- 3. chemimpex.com [chemimpex.com]
- 4. nbinnno.com [nbinnno.com]
- 5. academic.oup.com [academic.oup.com]
- 6. Diphenylsilanediol - Wikipedia [en.wikipedia.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Diphenylsilanediol | C<sub>12</sub>H<sub>12</sub>O<sub>2</sub>Si | CID 13693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. CN105153213A - Method for preparing diphenyl silanediol - Google Patents [patents.google.com]
- 10. sol-gel.net [sol-gel.net]
- 11. Diphenylsilanediol(947-42-2) IR Spectrum [m.chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- 13. A kind of method for preparing diphenylsilanediol - Eureka | Patsnap [eureka.patsnap.com]
- 14. Extraction and quantitative analysis of water by GC/MS for trace-level dimethylsilanediol (DMSD) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Diphenylsilanediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146891#physical-and-chemical-properties-of-diphenylsilanediol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)